

An In-depth Technical Guide to 2-Methoxyethyl 2-sulfanylacetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methoxyethyl 2-sulfanylacetate

CAS No.: 19788-48-8

Cat. No.: B017005

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Abstract: This technical guide provides a comprehensive overview of **2-Methoxyethyl 2-sulfanylacetate**, a specialized monomer with potential applications in materials science and drug development. The document details its chemical and physical properties, outlines a probable synthetic route based on established esterification principles, and explores its potential utility as a building block in the synthesis of bioactive molecules. Furthermore, this guide addresses the necessary safety and handling protocols, drawing parallels from closely related thioglycolate esters. This resource is intended for researchers, scientists, and professionals in drug development seeking to understand and utilize this compound in their work.

Introduction and Chemical Identity

2-Methoxyethyl 2-sulfanylacetate, also known as 2-methoxyethyl thioglycolate, is an organic compound featuring both an ester and a thiol functional group. Its unique bifunctionality makes it an interesting candidate for polymerization and as a precursor in organic synthesis. The

presence of the methoxyethyl group can influence its solubility and reactivity compared to simpler alkyl thioglycolates. While not as extensively documented as other thioglycolate esters, its structural similarity to well-studied compounds allows for a reasoned exploration of its properties and potential applications.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **2-Methoxyethyl 2-sulfanylacetate** is presented in Table 1.

Property	Value	Source
Molecular Formula	C5H10O3S	[1]
Molecular Weight	150.2 g/mol	[1]
SMILES	COCCOC(=O)CS	[1]
Appearance	Colorless liquid (predicted)	Inferred from related compounds[2]
Boiling Point	Not available	
Density	Not available	
Solubility	Soluble in water (predicted)	Inferred from related compounds[2]
pKa	Acidic (pH range 4-7)	[1]

Synthesis of 2-Methoxyethyl 2-sulfanylacetate: A Proposed Methodology

A definitive, peer-reviewed synthesis for **2-Methoxyethyl 2-sulfanylacetate** is not readily available in the searched literature. However, based on the well-established synthesis of other thioglycolate esters, such as 2-ethylhexyl thioglycolate from thioglycolic acid and 2-ethylhexanol[3], a standard acid-catalyzed esterification (Fischer esterification) is the most probable and efficient method.

Reaction Principle

The synthesis involves the reaction of thioglycolic acid with 2-methoxyethanol in the presence of an acid catalyst. The reaction is a reversible equilibrium, and to drive it towards the product, water, a byproduct, is typically removed.

Proposed Experimental Protocol

Materials:

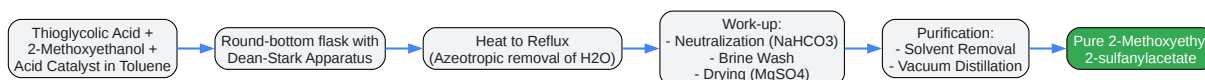
- Thioglycolic acid
- 2-Methoxyethanol
- Sulfuric acid (or other suitable acid catalyst like p-toluenesulfonic acid)
- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (for neutralization)
- Magnesium sulfate (for drying)
- Organic solvents for extraction and purification (e.g., diethyl ether)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a condenser, combine equimolar amounts of thioglycolic acid and 2-methoxyethanol in toluene.
- **Catalyst Addition:** Add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.
- **Reaction Monitoring:** Monitor the progress of the reaction by observing the amount of water collected. The reaction is complete when no more water is formed.
- **Work-up:**

- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Wash with brine to remove any remaining aqueous impurities.
- Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
 - Filter off the drying agent.
 - Remove the toluene under reduced pressure using a rotary evaporator.
 - The crude product can be further purified by vacuum distillation to obtain pure **2-Methoxyethyl 2-sulfanylacetate**.

Synthesis Workflow Diagram



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Caption: Proposed synthesis workflow for **2-Methoxyethyl 2-sulfanylacetate**.

Potential Applications in Drug Development

While direct applications of **2-Methoxyethyl 2-sulfanylacetate** in drug development are not explicitly documented, its structural analogues, particularly methyl thioglycolate, serve as valuable intermediates in the synthesis of pharmaceuticals[4].

Analogy to Methyl Thioglycolate

Methyl thioglycolate has been utilized in the synthesis of anti-inflammatory drugs[4]. The thiol group is a versatile handle for various chemical transformations. It can be alkylated, oxidized, or used in Michael additions, making it a key component in building more complex molecular architectures.

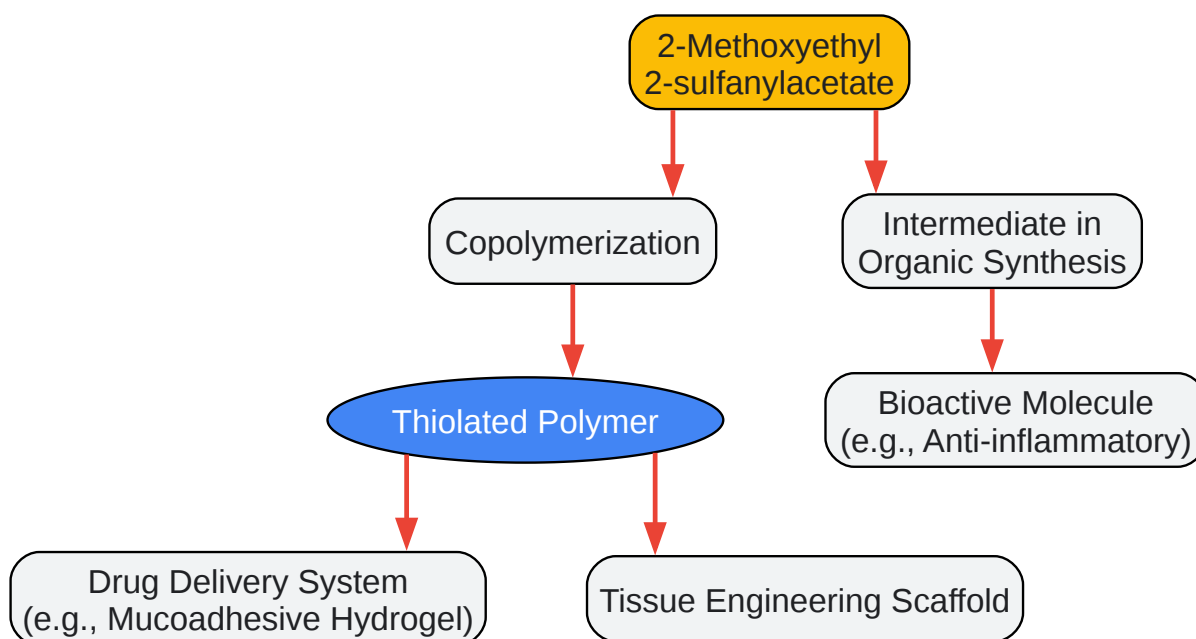
Potential as a Prodrug Moiety

The ester linkage in **2-Methoxyethyl 2-sulfanylacetate** could potentially be cleaved by esterases in vivo. This property could be exploited in the design of prodrugs, where the active drug molecule is attached to the thioglycolic acid backbone via the thiol group, and the methoxyethyl ester provides favorable pharmacokinetic properties.

Role in Thiolated Polymers for Drug Delivery

Thiolated polymers, or thiomers, are gaining significant attention in drug delivery due to their mucoadhesive properties and ability to form in-situ gelling systems. While not a polymer itself, **2-Methoxyethyl 2-sulfanylacetate** could be a valuable monomer in the synthesis of novel thiolated polymers. For instance, it could be copolymerized with other monomers to create biocompatible and degradable scaffolds for tissue engineering and controlled drug release[5].

Conceptual Pathway for Application



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Caption: Conceptual applications of **2-Methoxyethyl 2-sulfanylacetate**.

Safety and Handling

Specific safety data for **2-Methoxyethyl 2-sulfanylacetate** is limited. Therefore, a cautious approach based on the safety profiles of analogous compounds like ethyl thioglycolate and methyl thioglycolate is imperative[2][6][7].

Hazard Identification

Based on related compounds, **2-Methoxyethyl 2-sulfanylacetate** should be considered:

- Harmful if swallowed or inhaled[2][8].
- A potential skin and eye irritant[1][2][8].
- Possibly a skin sensitizer, which may cause an allergic reaction upon contact[8].
- Flammable, with a risk of ignition from heat, sparks, or open flames[8][9].

Recommended Handling Procedures

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood[7].
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
 - Respiratory Protection: If working outside a fume hood or with heated material, use a respirator with an appropriate organic vapor cartridge.
- Storage: Store in a cool, dry, and well-ventilated area away from sources of ignition[10]. Keep the container tightly closed.

- Disposal: Dispose of in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

2-Methoxyethyl 2-sulfanylacetate is a chemical compound with intriguing potential stemming from its bifunctional nature. While direct research on this specific molecule is sparse, a strong case can be made for its utility based on the well-documented chemistry and applications of its structural analogues. The proposed synthesis is straightforward and relies on fundamental organic chemistry principles. Its potential as a monomer for creating advanced drug delivery systems and as an intermediate in the synthesis of bioactive compounds warrants further investigation by the scientific community. As with any chemical, strict adherence to safety protocols is essential when handling and working with this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxyethyl 2-sulfanylacetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b017005/docs#an-in-depth-technical-guide-to-2-methoxyethyl-2-sulfanylacetate>]

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